

Application Notes and Protocols for 2-Methyloxetan-3-one

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Compound of Interest

Compound Name: 2-Methyloxetan-3-one

Cat. No.: B108529

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Disclaimer: Specific safety data for **2-methyloxetan-3-one** is not readily available. The following guidelines are based on the safety profiles of structurally similar compounds, primarily the parent compound oxetan-3-one. It is crucial to handle this compound with extreme caution and to perform a thorough risk assessment before use.

Chemical and Physical Properties

2-Methyloxetan-3-one is a substituted four-membered heterocyclic ketone. While specific experimental data for this compound is limited, its properties can be extrapolated from its parent compound, oxetan-3-one.

Property	Value (Expected, based on Oxetan-3-one)	Source
Molecular Formula	C4H6O2	N/A
Molecular Weight	86.09 g/mol	N/A
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	~140-150 °C	[2]
Flash Point	Flammable, expected < 70°F	[3]
Solubility	Soluble in water	[3]

Safety and Hazard Information

Based on data for oxetan-3-one, **2-methyloxetan-3-one** is expected to be a hazardous substance.[\[4\]](#)

GHS Hazard Classification (Anticipated):

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor [4] [5] [6]
Acute Toxicity, Oral	4	H302: Harmful if swallowed [5] [6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [5] [6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage [5] [6]
Skin Sensitization	1	H317: May cause an allergic skin reaction [5] [6]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation [6]

Handling and Storage Protocols Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following are minimum requirements:

PPE	Specification
Eye Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Inspect gloves prior to use.
Skin and Body Protection	Flame-retardant lab coat and additional chemical-resistant apron if handling large quantities.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.

Storage

Proper storage is essential to maintain chemical integrity and prevent hazardous situations.

Condition	Requirement
Temperature	Store in a cool, dry, and well-ventilated place away from heat and direct sunlight. [5] [6]
Incompatible Materials	Keep away from strong oxidizing agents, acids, and bases. [3]
Container	Keep container tightly closed in a dry and well-ventilated place. [5] [6] Ground/bond container and receiving equipment to prevent static discharge. [5]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

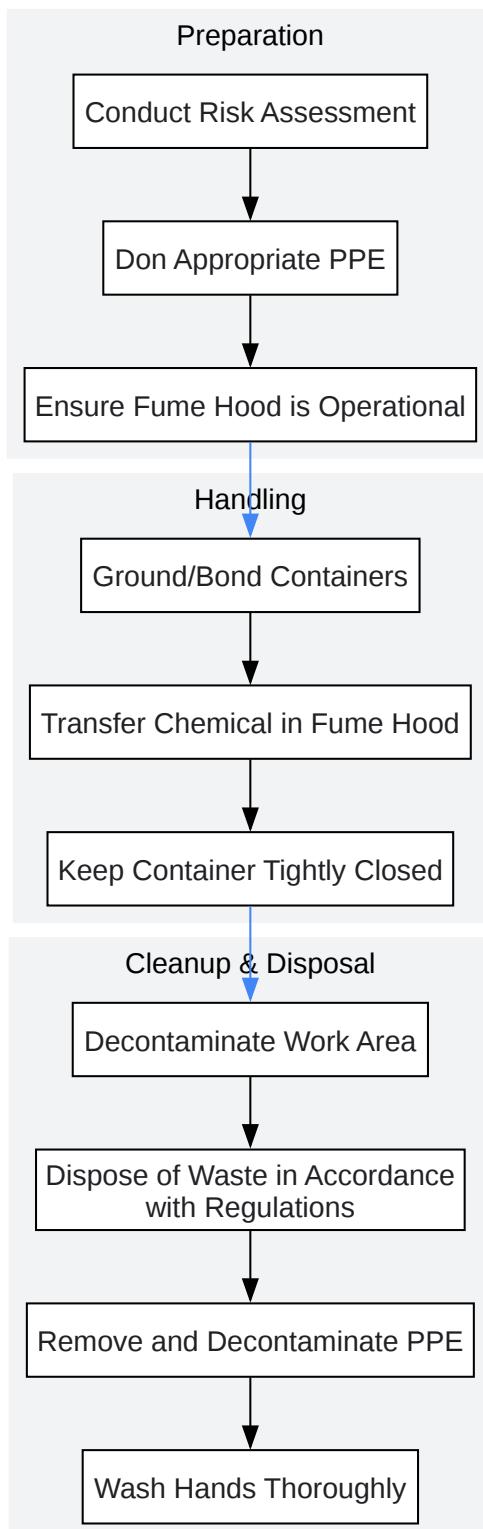
Situation	Protocol
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.
Spill	Evacuate personnel to a safe area. Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment. Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal. [7]

Experimental Protocols

General Handling Workflow

The following diagram outlines the general workflow for safely handling **2-methyloxetan-3-one** in a laboratory setting.

Safe Handling Workflow for 2-Methyloxetan-3-one

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